

3-Bromo-4-hydroxybenzoic acid molecular structure and weight

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Compound of Interest

Compound Name: 3-Bromo-4-hydroxybenzoic acid

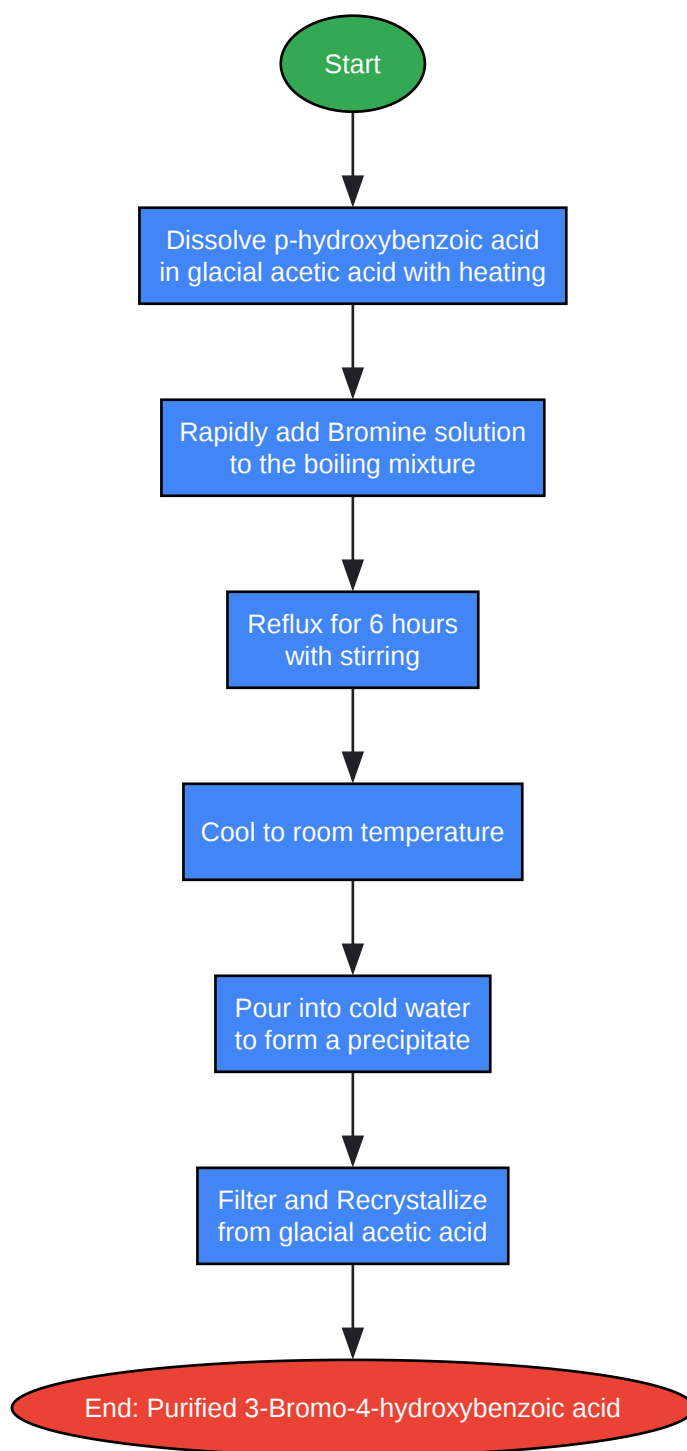
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Molecular Structure and Properties

3-Bromo-4-hydroxybenzoic acid is an aromatic compound featuring a benzene ring substituted with a carboxylic acid group, a hydroxyl group, and a bromine atom.^{[1][2]} The IUPAC name for this compound is **3-bromo-4-hydroxybenzoic acid**.^[3] Its structure makes it a valuable precursor in the synthesis of more complex molecules.^[4]

Below is a visualization of the molecular structure of **3-Bromo-4-hydroxybenzoic acid**.



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References

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